

Core Chemical & Structural Data

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Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

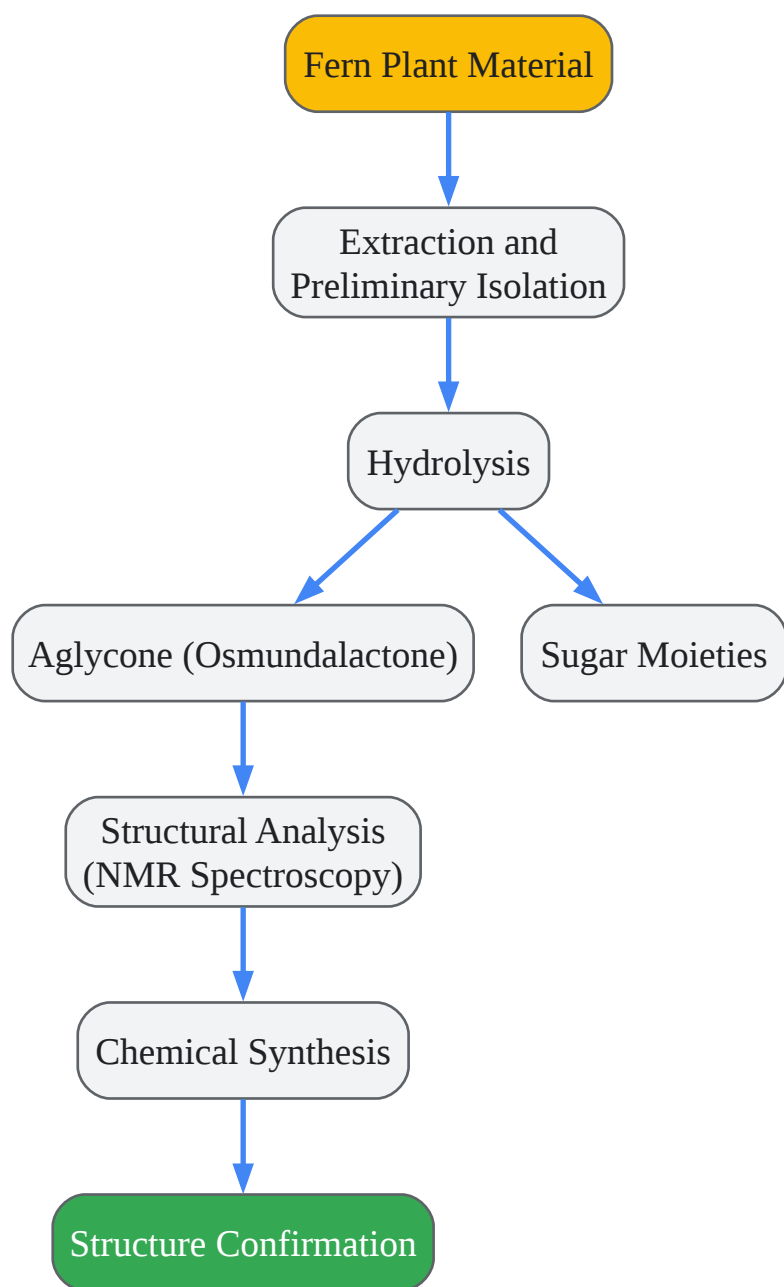
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The following table consolidates key quantitative data for **Osmundalin** from the primary research paper [1].

Property	Description
IUPAC Name	Provided in original source (see Fig. 1) [1]
Chemical Formula	Information not available in search results
Molecular Weight	Information not available in search results
Class	Fern glycoside [1]
Aglycone	Osmundalactone [1]
Year Isolated	1974 [1]
Analytical Methods	NMR (Spectra No. 198) [1]

Experimental Workflow: Isolation & Structure Elucidation

The original study employed a classic approach for natural product isolation and identification. The diagram below outlines this general workflow.



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> Classical workflow for isolating **Osmundalin** and synthesizing its aglycone for structure confirmation [1].

Research Context & Future Directions

While **Osmundalin** itself is not well-characterized in modern literature, research into fern compounds provides context for its potential significance.

- **Potential Biological Activities:** Ferns are rich sources of bioactive compounds like flavonoids, polyphenols, and terpenoids, which are known for their **antioxidant, anti-inflammatory, and antimicrobial activities** [2]. **Osmundalin**'s properties would need to be evaluated through modern assays.
- **Technical Challenges:** Research on fern compounds often faces challenges, including evolving botanical taxonomy, the complexity of isolating pure compounds from extracts, and the need for more thorough biological evaluation [2].

Suggestions for Further Research

Given the limited contemporary data on **Osmundalin**, here are potential paths for your research:

- **Explore Brofer Fern Compound Databases:** Search specialized natural product databases (e.g., PubChem, NPASS) using the compound's CID (**5249536** [3]) for potential spectral data or newer references.
- **Investigate Related Bioactive Fern Compounds:** Focus on well-studied fern compounds like **osladin** or extracts from species such as *Polypodium vulgare* and *Osmunda regalis*, which have documented antibacterial and cytotoxic activities [2]. This can provide models for potential activity and research methodologies.

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References

1. The isolation and structure determination of the fern ... [sciencedirect.com]
2. The traditional utilization, biological activity and chemical ... [sciencedirect.com]
3. Osmundalin | C₁₂H₁₈O₈ | CID 5249536 - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]

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